

# Technical Support Center: Optimizing Dibenzo(c,g)phenanthrene Extraction from Complex Matrices

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: *Dibenzo(c,g)phenanthrene*

CAS No.: 188-52-3

Cat. No.: B086904

[Get Quote](#)

Welcome to the technical support center dedicated to enhancing the extraction efficiency of **Dibenzo(c,g)phenanthrene**. As a high molecular weight polycyclic aromatic hydrocarbon (PAH), **Dibenzo(c,g)phenanthrene** presents significant analytical challenges due to its hydrophobicity and strong affinity for organic matter in complex matrices like soil, sediment, and biological tissues.[1][2] This guide provides field-proven insights, troubleshooting workflows, and detailed protocols to help you navigate these challenges and achieve accurate, reproducible results.

## Part 1: Frequently Asked Questions (FAQs)

This section addresses foundational concepts and common inquiries essential for developing a robust extraction strategy.

Q1: What are the specific properties of **Dibenzo(c,g)phenanthrene** that make its extraction so challenging?

A1: **Dibenzo(c,g)phenanthrene** (C<sub>22</sub>H<sub>14</sub>) is a large, non-planar PAH composed of six fused benzene rings.[3][4] Its challenging nature stems from several key physicochemical properties:

- **High Lipophilicity and Low Water Solubility:** Like other high molecular weight PAHs, it is extremely hydrophobic.[2] This causes it to partition strongly from aqueous phases and

adsorb tenaciously to organic components in any sample matrix.

- **Strong Sorption to Matrices:** It binds tightly to organic matter in soil, sediments, and fatty tissues, making it difficult to disrupt these interactions and bring the analyte into the extraction solvent.[1] This sequestration can increase with sample aging.[1]
- **Potential for Co-extraction:** The very solvents and methods effective at extracting **Dibenzo(c,g)phenanthrene** will also extract a wide range of matrix components (e.g., humic acids, lipids), which can interfere with subsequent analysis.[1][5]

Q2: What are "matrix effects," and how do they compromise my final analytical results?

A2: Matrix effects are the alteration of an analyte's signal response due to the presence of co-extracted, interfering compounds from the sample matrix.[6] These interferences can co-elute with **Dibenzo(c,g)phenanthrene** during chromatographic analysis. In mass spectrometry (MS), this can lead to:

- **Ion Suppression:** The most common effect, where matrix components compete with the analyte for ionization in the MS source, reducing the analyte's signal and leading to falsely low quantification.
- **Ion Enhancement:** Less common, but some matrix components can facilitate the ionization of the analyte, leading to a stronger signal and falsely high quantification.

Matrix effects are a primary source of poor accuracy and reproducibility in trace analysis and underscore the critical need for effective sample cleanup after the initial extraction.[6]

Q3: How should I select an appropriate extraction solvent for **Dibenzo(c,g)phenanthrene**?

A3: The choice of solvent is governed by the principle of "like dissolves like." Since **Dibenzo(c,g)phenanthrene** is non-polar, a non-polar or moderately polar solvent is required. Key considerations include:

- **Solvent Strength:** The solvent must be strong enough to overcome the analyte-matrix interactions. Toluene, dichloromethane (DCM), and acetone are effective. Hexane is often used in combination with a more polar solvent like acetone to balance polarity and solvating power.

- **Compatibility with Subsequent Steps:** The solvent must be compatible with your cleanup (e.g., Solid-Phase Extraction) and analytical instrumentation (e.g., HPLC, GC-MS). For instance, QuEChERS methods often use acetonitrile because it is effective and creates a distinct phase separation from water upon adding salts.[7][8]
- **Purity:** Always use high-purity, residue-analyzed grade solvents to avoid introducing contaminants that could interfere with the analysis.

Q4: When is a "cleanup" step essential, and what does it accomplish?

A4: A cleanup step is almost always essential when analyzing **Dibenzo(c,g)phenanthrene** in complex matrices. While the initial extraction is designed to maximize analyte recovery from the sample, the cleanup step is designed to selectively remove interfering co-extractants from the solvent. This is crucial for:

- **Reducing Matrix Effects:** A cleaner extract minimizes ion suppression or enhancement in the analytical instrument.
- **Protecting Instrumentation:** Removing high-boiling or non-volatile matrix components like lipids and humic substances prevents contamination of the GC inlet, GC column, or HPLC system, extending column lifetime and reducing instrument downtime.[5]
- **Improving Sensitivity:** By removing background noise, the signal-to-noise ratio for **Dibenzo(c,g)phenanthrene** is improved, leading to lower detection limits.[9]

Common cleanup techniques include Solid-Phase Extraction (SPE) and Dispersive Solid-Phase Extraction (dSPE).[9][10]

## Part 2: Troubleshooting Guide

This guide provides direct answers to specific problems encountered during the extraction workflow.

### Issue Category: Low or Inconsistent Analyte Recovery

Q1: My recovery of **Dibenzo(c,g)phenanthrene** is consistently below 70%. What are the most likely causes?

A1: Consistently low recovery points to a systematic issue in the extraction or sample handling process. Consider these primary causes:

- **Inefficient Extraction:** The chosen method may not be energetic enough to break the analyte-matrix bonds. For aged, high-organic content soils, a simple shake-flask extraction is often insufficient compared to more exhaustive techniques like Accelerated Solvent Extraction (ASE) or Soxhlet.<sup>[1][11]</sup>
- **Inappropriate Solvent Choice:** The solvent may not have the correct polarity or solvating power. For **Dibenzo(c,g)phenanthrene**, ensure you are using a solvent like toluene, DCM, or a mixture such as hexane/acetone.
- **Insufficient Extraction Time/Cycles:** Ensure the extraction duration is adequate. For Soxhlet, this can be up to 24 hours, while for sonication, the time needs to be optimized to maximize recovery without degrading the analyte.<sup>[1]</sup>
- **Analyte Loss During Evaporation:** High molecular weight PAHs can be lost to adsorption on glass surfaces during solvent concentration steps.<sup>[12]</sup> Using silanized glassware or adding a high-boiling "keeper" solvent (e.g., isooctane) can mitigate this. Nitrogen evaporation is generally gentler and results in higher recovery than vacuum evaporation.<sup>[12]</sup>

Q2: My recoveries are excellent for spiked samples but poor for real-world, aged soil samples. Why the discrepancy?

A2: This is a classic example of "lab spike" vs. "native" analyte behavior.

- **Spiked Analytes:** When you spike a sample in the lab, the analyte is freshly added and resides primarily on the surface of matrix particles, making it easy to extract.
- **Native/Aged Analytes:** In environmentally aged samples, **Dibenzo(c,g)phenanthrene** has had time to sequester into micropores within the soil organic matter.<sup>[1]</sup> This makes it physically inaccessible to the extraction solvent.
- **Solution:** To improve the extraction of aged residues, you need more aggressive techniques. Methods that use elevated temperature and pressure, such as Accelerated Solvent Extraction (ASE) / Pressurized Fluid Extraction (PFE), are highly effective at disrupting these

sequestered interactions and have been shown to yield higher recoveries than Soxhlet for PAHs from soil.[1]

Q3: I suspect analyte loss during my SPE cleanup step. How can I troubleshoot this?

A3: Loss during SPE cleanup typically occurs during two phases:

- **Analyte Breakthrough (Loading/Washing):** The analyte fails to retain on the sorbent and is lost in the waste. This happens if the sorbent chemistry is incorrect or if the wash solvent is too strong. For a non-polar analyte like **Dibenzo(c,g)phenanthrene** on a C18 (reversed-phase) cartridge, ensure your sample is loaded in a polar solvent (e.g., water/methanol mix) and that the wash solvent is polar enough to remove interferences without eluting the analyte.
- **Incomplete Elution:** The analyte is retained too strongly and is not fully recovered during the elution step. This occurs if the elution solvent is too weak. To elute **Dibenzo(c,g)phenanthrene** from a C18 cartridge, you need a strong, non-polar solvent like DCM or acetone.[13]
- **Troubleshooting Workflow:** Perform a fraction collection study. Collect the load, wash, and elution fractions separately. Analyze each fraction to pinpoint exactly where the analyte is being lost.

## Issue Category: High Background & Interferences

Q4: My chromatograms are very "dirty" with a large unresolved complex mixture (UCM) or "hump." What is this, and how do I remove it?

A4: The UCM or "hump" is characteristic of co-extracted biogenic or petrogenic organic matter, such as humic substances from soil or complex hydrocarbons from oil contamination.[1] These compounds are not well-resolved chromatographically and create a rising baseline that can obscure analyte peaks.

- **Solution - Enhanced Cleanup:** A simple C18 SPE may not be sufficient. You need a more rigorous cleanup protocol.

- Silica Gel or Florisil SPE: These are normal-phase sorbents that are excellent for retaining polar interferences while allowing non-polar PAHs to pass through.
- Alumina SPE: Similar to silica, alumina can be used to remove polar interferences.
- Gel Permeation Chromatography (GPC): This technique separates molecules based on size and is highly effective at removing very large molecules like lipids and humic acids from PAH extracts.

Q5: I am working with fish tissue, and my extracts are full of lipids that are fouling my GC inlet. What is the best way to remove them?

A5: Lipid removal is a critical and often challenging step for fatty matrices.

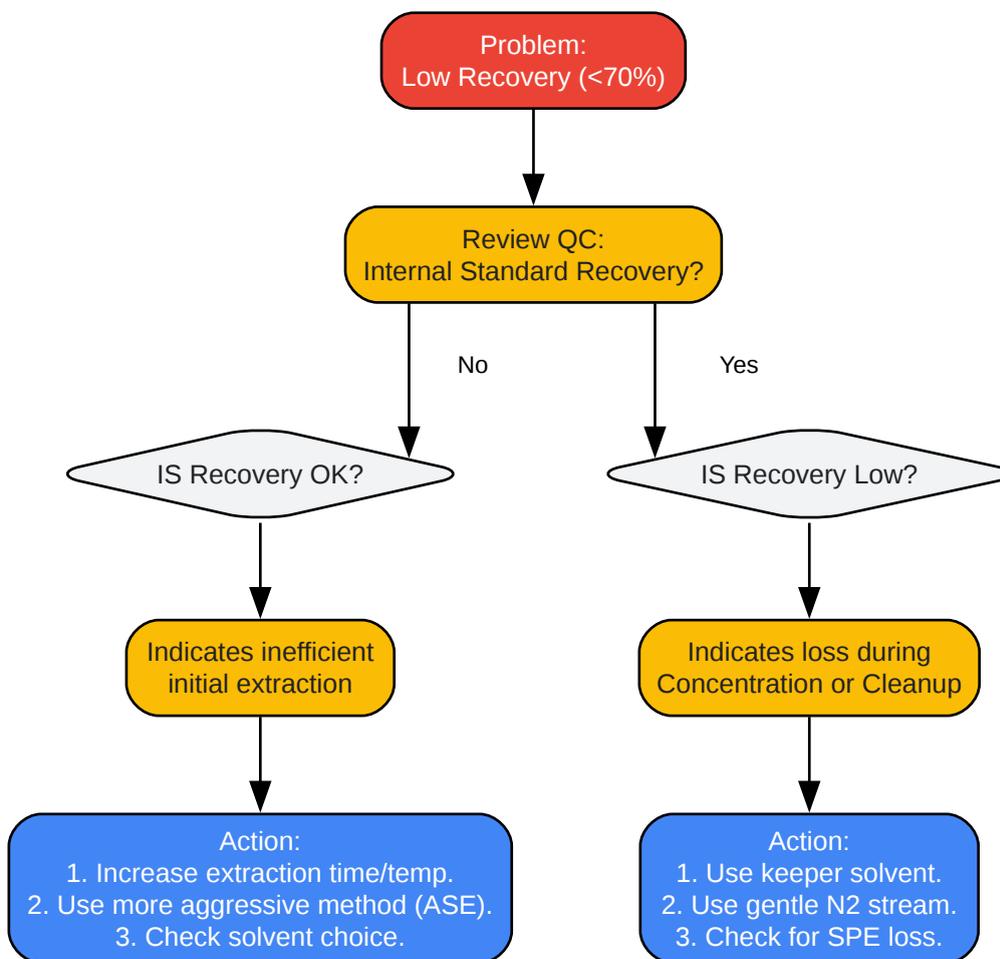
- Dispersive SPE (dSPE) with C18 and PSA: This is a core component of the QuEChERS methodology. After the initial acetonitrile extraction, a portion of the supernatant is mixed with a combination of sorbents. C18 will bind remaining lipids, while Primary Secondary Amine (PSA) will remove fatty acids and other polar interferences.[\[10\]](#)[\[14\]](#)
- Z-Sep Sorbents: For exceptionally challenging fatty matrices, specialized dSPE sorbents containing both C18 and zirconia (Z-Sep) can be used. The zirconia has a high affinity for lipids, providing superior cleanup.
- Freeze-Out/Winterization: This is a simple physical method. After extraction into a suitable solvent (like acetonitrile), the extract is cooled to a low temperature (e.g., -20°C to -80°C). Lipids will precipitate out of the solution and can be removed by centrifugation or filtration.

## Part 3: Data & Visualized Workflows

### Table 1: Comparison of Common Extraction Techniques for PAHs

| Extraction Technique | Principle  | Advantages  | Disadvantages   | Typical Application                              |
|----------------------|--|---|---|--|
| Soxhlet              | Continuous solid-liquid extraction with a refluxing solvent.   | Exhaustive, considered a benchmark method.[1]                                   | Very slow (6-24h), large solvent consumption (>150 mL), labor-intensive.[1][11]                   | Soils, sediments, solid waste.                   |
| Ultrasonication      | Uses high-frequency sound waves to create cavitation, enhancing solvent penetration.   | Fast (15-60 min), relatively low cost.[1][9]                                    | Efficiency is highly matrix-dependent, potential for analyte degradation with excessive power.[1] | Soils, sediments, air filters.                   |
| ASE / PFE            | Extraction with solvents at elevated temperatures and pressures.   | Very fast (<20 min), low solvent use, high efficiency and automation.[1]        | High initial instrument cost.   | Environmental solids, food products.             |
| QuEChERS             | "Quick, Easy, Cheap, Effective, Rugged, and Safe." Involves solvent extraction (ACN) followed by salting out and dSPE cleanup. | Extremely fast, low solvent use, effective cleanup, high throughput.[8][10][15] | Primarily developed for food matrices; may need optimization for other types.                     | Fruits, vegetables, fish, tea, soil.[10][15][16] |

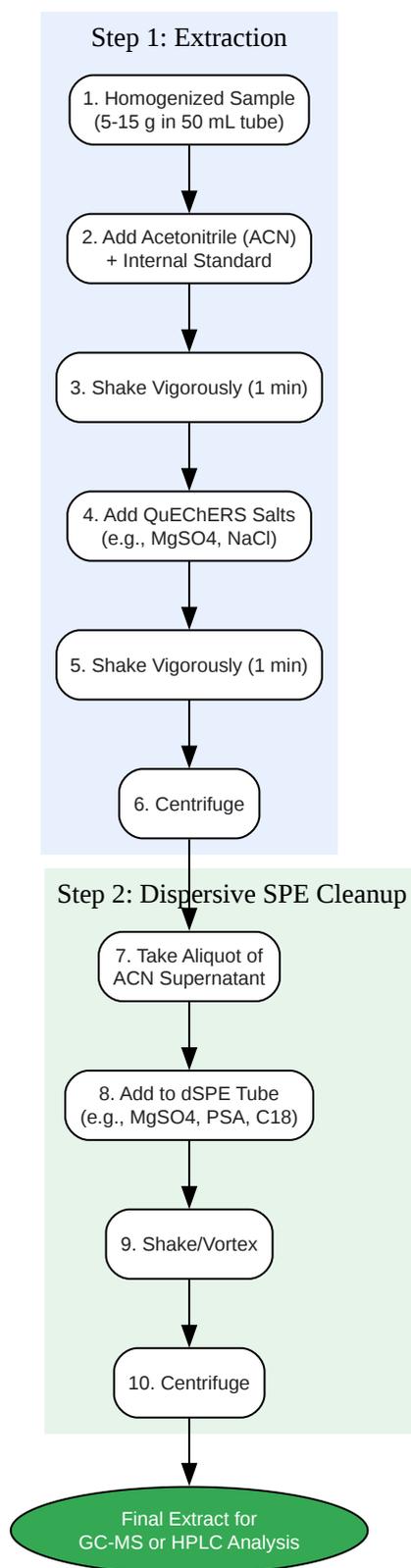
## Visualized Workflow 1: Troubleshooting Low Recovery



[Click to download full resolution via product page](#)

Caption: A decision tree for troubleshooting low analyte recovery.

## Visualized Workflow 2: Generalized QuEChERS & dSPE Process



[Click to download full resolution via product page](#)

Caption: A generalized workflow for QuEChERS extraction and dSPE cleanup.

## Part 4: Key Experimental Protocols

### Protocol 1: Modified QuEChERS Extraction for Soil/Sediment

This protocol is adapted from established methods for challenging solid matrices.<sup>[16]</sup>

1. Sample Preparation: a. Weigh 10 g of homogenized soil into a 50 mL polypropylene centrifuge tube. b. If the sample is very dry, add 5 mL of ultrapure water and vortex to create a slurry. c. Spike the sample with an appropriate volume of your internal standard solution (e.g., deuterated **Dibenzo(c,g)phenanthrene**).

2. Extraction: a. Add 15 mL of acetonitrile to the tube. b. Cap tightly and shake vigorously by hand for 1 minute to ensure the solvent thoroughly wets the sample. c. Add the contents of a QuEChERS extraction salt packet (commonly 4 g MgSO<sub>4</sub>, 1 g NaCl, 1 g sodium citrate, 0.5 g disodium citrate sesquihydrate). d. Immediately cap and shake vigorously for another 2 minutes. The sample should be well-dispersed. e. Centrifuge at  $\geq 4000$  rpm for 5 minutes. This will separate the sample into a solid debris layer, an aqueous layer, and an upper acetonitrile layer containing the analytes.

3. Dispersive SPE (dSPE) Cleanup: a. Transfer a 6 mL aliquot of the upper acetonitrile layer into a 15 mL dSPE tube containing 900 mg MgSO<sub>4</sub>, 300 mg PSA, and 300 mg C18 sorbent. b. Cap the dSPE tube and vortex for 1 minute. c. Centrifuge at  $\geq 4000$  rpm for 5 minutes. d. The resulting supernatant is the final, cleaned extract. Carefully transfer it to an autosampler vial for analysis.

### Protocol 2: Solid-Phase Extraction (SPE) Cleanup of a Liquid Extract

This protocol is for cleaning a crude extract obtained from a method like Soxhlet or sonication. It assumes a C18 (reversed-phase) SPE cartridge.

1. Cartridge Conditioning: a. Pass 5 mL of dichloromethane (DCM) through the C18 cartridge to activate the sorbent. Do not let the cartridge go dry. b. Pass 5 mL of methanol through the cartridge. Do not let it go dry. c. Pass 5 mL of ultrapure water through the cartridge, leaving a small layer of water on top of the sorbent bed.

2. Sample Loading: a. Take your crude extract and exchange the solvent to a methanol/water mixture (e.g., 50:50). The extract must be in a polar solvent for proper retention on the C18 phase. b. Load the solvent-exchanged sample onto the conditioned cartridge at a slow, steady flow rate (approx. 1-2 drops per second).
3. Cartridge Washing: a. Pass 5 mL of a 50:50 methanol/water solution through the cartridge. This will wash away polar interferences while the **Dibenzo(c,g)phenanthrene** remains bound to the sorbent. b. Dry the cartridge thoroughly by applying vacuum or positive pressure for 10-15 minutes to remove all the aqueous wash solvent.
4. Analyte Elution: a. Place a clean collection tube under the cartridge. b. Elute the **Dibenzo(c,g)phenanthrene** by passing 5-10 mL of DCM through the cartridge. Collect this fraction. c. The collected eluate can then be concentrated under a gentle stream of nitrogen and reconstituted in a suitable solvent for final analysis.

## References

- García-Falcón, M. S., Simal-Gándara, J., & Paz-Abuin, S. (2008). Extraction Techniques for Polycyclic Aromatic Hydrocarbons in Soils. *Journal of Chromatography A*, 1195(1-2), 1-13. [\[Link\]](#)
- Smith, D., & Lynam, K. (n.d.). Polycyclic Aromatic Hydrocarbon (PAH) Analysis in Fish by GC/MS Using Agilent Bond Elut QuEChERS dSPE. Agilent Technologies, Inc. Application Note. [\[Link\]](#)
- Grokipedia. (n.d.). Benzo(c)phenanthrene. Grokipedia. [\[Link\]](#)
- Haritash, A. K., & Kaushik, C. P. (2009). Polycyclic Aromatic Hydrocarbons: Sources, Toxicity, and Remediation Approaches. *Journal of Hazardous Materials*, 169(1-3), 1-15. [\[Link\]](#)
- Agilent Technologies. (2019). Optimized GC/MS Analysis for PAHs in Challenging Matrices. Agilent Application Note. [\[Link\]](#)
- Mogashane, M. J., Wone, M. M., & Torto, N. (2020). Comparison of Ultra-Sonation and Microwave Extraction Followed by Filtration or Filtration and Solid-Phase Extraction Clean-Up for PAH Determination from Sediment and Sludge. *Molecules*, 25(17), 3845. [\[Link\]](#)

- Gratz, S., et al. (2017). Screening and Determination of Polycyclic Aromatic Hydrocarbons in Seafoods Using QuEChERS-Based Extraction and HPLC-FLD. FDA Elemental Analysis Manual, Method C-002.01. [\[Link\]](#)
- MDPI. (2026). Abstract of the 2nd International Online Conference on Toxics. Sciforum. [\[Link\]](#)
- Waters Corporation. (n.d.). QuEChERS Sample Preparation for the Determination of Polycyclic Hydrocarbons (PAH) in Shrimp Using LC with Fluorescence. Waters Application Note. [\[Link\]](#)
- Salama, F., Joblin, C., & Allamandola, L. J. (1994). Electronic absorption spectroscopy of matrix-isolated polycyclic aromatic hydrocarbon cations. II. The phenanthrene cation (C<sub>14</sub>H<sub>10</sub><sup>+</sup>) and its 1-methyl derivative. The Journal of Chemical Physics, 101(12), 10252-10262. [\[Link\]](#)
- Brcic, S., & Kocjan, D. (1988). Determination of the extraction efficiency of polycyclic aromatic hydrocarbons from airborne particulate matter. Vestnik Slovenskega Kemijskega Drustva, 35(4), 423-430. [\[Link\]](#)
- NIOSH. (1994). POLYNUCLEAR AROMATIC HYDROCARBONS by GC: METHOD 5515. NIOSH Manual of Analytical Methods. [\[Link\]](#)
- Stuppner, S., et al. (2020). Stability and Recovery Influences of Benzo[a]pyrene, Benzo[a]anthracene, Benzo[b]fluoranthene, and Chrysene during Sample Preparation of Plant Matrices. LCGC International, 33(8), 426-433. [\[Link\]](#)
- ResearchGate. (2025). Optimization of ultrasonication extraction for determination of 16 polycyclic aromatic hydrocarbons in air particle. ResearchGate Preprint. [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). **Dibenzo(c,g)phenanthrene**. PubChem Compound Database. [\[Link\]](#)
- Pohl, P., & Kostecki, M. (2024). Application of ultrasound-assisted liquid-solid extraction for the isolation of PAHs from organic-rich soil samples. Environmental Research, 243, 117865. [\[Link\]](#)

- Al-Harahsheh, M., & Al-Zboon, K. (2024). A Review on Recent Developments in the Extraction and Identification of Polycyclic Aromatic Hydrocarbons from Environmental Samples. *Applied Sciences*, 14(18), 7687. [[Link](#)]
- ResearchGate. (2020). Stability and Recovery Influences of Benzo[a]pyrene, Benzo[a]anthracene, Benzo[b]fluoranthene, and Chrysene during Sample Preparation of Plant Matrices. ResearchGate Publication. [[Link](#)]
- Grova, N., et al. (2005). Determination of phenanthrene and hydroxyphenanthrenes in various biological matrices at trace levels using gas chromatography-mass spectrometry. *Journal of Analytical Toxicology*, 29(3), 175-181. [[Link](#)]
- Agency for Toxic Substances and Disease Registry. (1995). Toxicological Profile for Polycyclic Aromatic Hydrocarbons (PAHs) - Chapter 6: Analytical Methods. ATSDR. [[Link](#)]
- Saha, M., et al. (2018). An Adaptable Self-Assembled Molecular Boat for Selective Separation of Phenanthrene from Isomeric Anthracene. *Angewandte Chemie International Edition*, 57(1), 223-227. [[Link](#)]
- UCT, Inc. (n.d.). EPA Method 8310: Solid Phase Extraction of Polynuclear Aromatic Hydrocarbons (PAHs) in Water. UCT Application Note. [[Link](#)]
- ResearchGate. (2006). Comparison of pressurized fluid extraction, Soxhlet extraction and sonication for the determination of polycyclic aromatic hydrocarbons in urban air and diesel exhaust particulate matter. ResearchGate Publication. [[Link](#)]
- ResearchGate. (2015). Polycyclic Aromatic Hydrocarbons (PAHs) in Soil and Sediment from Industrial, Residential, and Agricultural Areas in Central South Africa: An Initial Assessment. ResearchGate Publication. [[Link](#)]
- Rojas, N., et al. (2022). Determination of polycyclic aromatic hydrocarbons extracted from lichens by gas chromatography–mass spectrometry. *MethodsX*, 9, 101835. [[Link](#)]
- U.S. EPA. (n.d.). Method 3540A: Soxhlet Extraction. EPA SW-846 Methods. [[Link](#)]
- Phenomenex. (2017). The Complete Guide to Solid Phase Extraction (SPE). Phenomenex Guide. [[Link](#)]

- Restek Corporation. (n.d.). Analytical Method for Polycyclic Aromatic Hydrocarbons (PAHs) in Yerba Mate Tea Using Modified QuEChERS, Solid Phase Extraction. Restek Application Note. [\[Link\]](#)
- Varian, Inc. (n.d.). Identification of Polynuclear Aromatic Hydrocarbons in a Complex Matrix with Diode Array Detection. Varian Application Note. [\[Link\]](#)
- Panda, S. K., & Wilson, C. H. (2012). Determination of parent and substituted polycyclic aromatic hydrocarbons in high-fat salmon using a modified QuEChERS extraction, dispersive SPE and GC-MS. *Analytical Methods*, 4(6), 1636-1641. [\[Link\]](#)
- Begum, S., & Ali, M. (2014). Reversed Phase SPE and GC-MS Study of Polycyclic Aromatic Hydrocarbons in Water Samples from the River Buriganga, Bangladesh. *Journal of Analytical Methods in Chemistry*, 2014, 973870. [\[Link\]](#)
- Aklilu, M., & Taddese, A. (2011). Comparison of extraction and clean-up techniques for the determination of polycyclic aromatic hydrocarbons in contaminated soil. *International Journal of Environmental Science and Technology*, 8(1), 129-138. [\[Link\]](#)
- ResearchGate. (2005). Determination of Phenanthrene and Hydroxyphenanthrenes in Various Biological Matrices at Trace Levels using Gas Chromatography-Mass Spectrometry. ResearchGate Publication. [\[Link\]](#)
- Pule, B. O., Mmualefe, L. C., & Torto, N. (n.d.). Analysis of Polycyclic Aromatic Hydrocarbons in Soil with Agilent Bond Elut HPLC-FLD. Agilent Technologies, Inc. Application Note. [\[Link\]](#)
- Dok, U. L. B. (2025). Establishing a QuEChERS Extraction Method for Polycyclic Aromatic Hydrocarbons (PAHs) from Honey Samples. ULB Dok. [\[Link\]](#)
- ResearchGate. (2000). Comparative study of extraction methods for the determination of PAHs from contaminated soils and sediments. ResearchGate Publication. [\[Link\]](#)
- Agilent Technologies. (2015). Sensitive Determination of Polycyclic Aromatic Hydrocarbons in Tap Water by Online Solid Phase Extraction and UHPLC. Agilent Application Note. [\[Link\]](#)
- ResearchGate. (2018). Fluorine-Containing Dibenzoanthracene and Benzoperylene-Type Polycyclic Aromatic Hydrocarbons: Synthesis, Structure, and Basic Chemical Properties.

ResearchGate Publication. [[Link](#)]

- University of the Witwatersrand. (2015). DEVELOPMENT AND APPLICATION OF QUECHERS METHOD FOR EXTRACTION AND ANALYSIS OF POLYCYCLIC AROMATIC HYDROCARBONS (PAHS) IN SOUTH A. WIReDSpace. [[Link](#)]
- Li, Y., et al. (2019). The Potential Environmental Impact of PAHs on Soil and Water Resources in Air Deposited Coal Refuse Sites in Niangziguan Karst Catchment, Northern China. *Water*, 11(4), 803. [[Link](#)]
- Sander, L. C., & Wise, S. A. (1997). Polycyclic aromatic hydrocarbon structure index. NIST Special Publication 922. [[Link](#)]

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- [1. Extraction Techniques for Polycyclic Aromatic Hydrocarbons in Soils - PMC](#) [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- [2. grokipedia.com](#) [[grokipedia.com](http://grokipedia.com)]
- [3. Dibenzo\(c,g\)phenanthrene | C22H14 | CID 67444 - PubChem](#) [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- [4. govinfo.gov](#) [[govinfo.gov](http://govinfo.gov)]
- [5. agilent.com](#) [[agilent.com](http://agilent.com)]
- [6. pdf.benchchem.com](#) [[pdf.benchchem.com](http://pdf.benchchem.com)]
- [7. fda.gov](#) [[fda.gov](http://fda.gov)]
- [8. waters.com](#) [[waters.com](http://waters.com)]
- [9. mdpi.com](#) [[mdpi.com](http://mdpi.com)]
- [10. agilent.com](#) [[agilent.com](http://agilent.com)]
- [11. A Review on Recent Developments in the Extraction and Identification of Polycyclic Aromatic Hydrocarbons from Environmental Samples](#) [[mdpi.com](http://mdpi.com)]

- [12. chromatographyonline.com \[chromatographyonline.com\]](https://chromatographyonline.com)
- [13. obrnutafaza.hr \[obnutafaza.hr\]](https://obnutafaza.hr)
- [14. Determination of parent and substituted polycyclic aromatic hydrocarbons in high-fat salmon using a modified QuEChERS extraction, dispersive SPE and GC-MS - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
- [15. gcms.cz \[gcms.cz\]](https://gcms.cz)
- [16. agilent.com \[agilent.com\]](https://www.agilent.com)
- To cite this document: BenchChem. [Technical Support Center: Optimizing Dibenzo(c,g)phenanthrene Extraction from Complex Matrices]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b086904#improving-extraction-efficiency-of-dibenzo-c-g-phenanthrene-from-complex-matrices>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)